

Introduction: Unveiling the Unique Architecture of a C14 Guerbet Alcohol

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Compound of Interest

Compound Name: **2-Hexyl-1-octanol**

Cat. No.: **B011351**

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2-Hexyl-1-octanol, identified by the CAS number 19780-79-1, is a C14 branched-chain primary alcohol.[1][2][3] It belongs to a significant class of compounds known as Guerbet alcohols, which are characterized by their β -branched structure.[4][5][6] This specific molecular architecture—a hexyl group at the second carbon of an octanol backbone—is the direct result of the Guerbet reaction, a self-condensation of alcohols at elevated temperatures.[4][6][7]

The branching imparts a unique set of physicochemical properties that distinguish **2-hexyl-1-octanol** and other Guerbet alcohols from their linear-chain counterparts.[4][5] Key among these are a significantly lower melting point, rendering them liquid over a broad temperature range, enhanced oxidative and thermal stability, and low volatility.[4][6][8] These attributes make **2-hexyl-1-octanol** a highly versatile and valuable molecule in a multitude of applications, including cosmetics, industrial lubricants, and as a key intermediate in chemical synthesis.[9] This guide provides a comprehensive technical overview of its properties, synthesis, applications, and handling protocols, grounded in established scientific principles and methodologies.

Physicochemical and Spectroscopic Profile

The distinct properties of **2-hexyl-1-octanol** are quantitatively summarized below. These data are essential for predicting its behavior in various formulations and reaction conditions.

Physical and Chemical Properties

| Property | Value | Source(s) |
|----------------------------|--|--|
| CAS Number | 19780-79-1 | [2] [3] |
| Molecular Formula | C ₁₄ H ₃₀ O | [1] [2] [10] |
| Molecular Weight | 214.39 g/mol | [1] [2] [11] |
| Appearance | Colorless to almost colorless clear liquid | [2] |
| Boiling Point | 162 °C at 15 mmHg | [1] [3] |
| Melting/Freezing Point | 13.0 °C (literature) | [10] |
| Flash Point | 110 °C | [1] |
| Density / Specific Gravity | ~0.83 g/cm ³ | [2] |
| Refractive Index | 1.4440 to 1.4480 | [2] [3] |
| Solubility | Insoluble in water (predicted) | [1] [12] |
| logP (Octanol/Water) | 4.536 - 5.9 (predicted) | [12] [13] |

Spectroscopic Data

Spectroscopic analysis is fundamental for the structural confirmation and purity assessment of **2-hexyl-1-octanol**.

| Spectroscopic Data | Value | Source(s) |
|---------------------------------------|---|---|
| GC-MS | Mass spectra available in NIST database | [11] |
| Kovats Retention Index (Polar Column) | 2069, 2162 | [14] [15] |
| ¹³ C NMR Spectra | Data available via SpectraBase | [16] |

Synthesis Pathway: The Guerbet Reaction

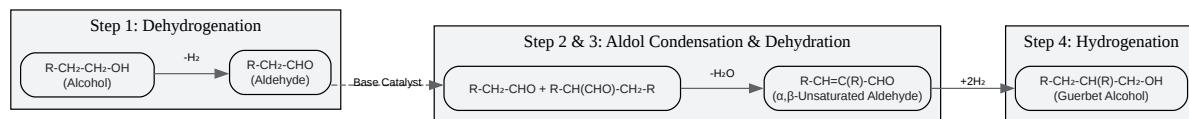
The industrial synthesis of **2-hexyl-1-octanol** is achieved through the Guerbet reaction, a base-catalyzed dimerization of a primary alcohol.[4][7] In this specific case, 1-heptanol would be the starting material to produce C14 Guerbet alcohol, though the reaction can also occur between two different alcohols. The reaction proceeds through a sequence of dehydrogenation, aldol condensation, and subsequent hydrogenation steps.[4]

The mechanism requires a catalyst capable of facilitating both hydrogenation/dehydrogenation and aldol condensation.[4] This dual functionality is crucial for driving the reaction to completion.

Reaction Mechanism

The core mechanism of the Guerbet reaction is a four-step process:

- Dehydrogenation: The primary alcohol is oxidized to its corresponding aldehyde.
- Aldol Condensation: The aldehyde undergoes a base-catalyzed aldol condensation with another molecule of itself.
- Dehydration: The resulting aldol adduct readily dehydrates to form an α,β -unsaturated aldehyde.
- Hydrogenation: The unsaturated aldehyde is hydrogenated, first at the carbon-carbon double bond and then at the carbonyl group, yielding the final β -branched primary alcohol.[4]



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Caption: Guerbet reaction mechanism for branched alcohol synthesis.

Experimental Protocol: Synthesis of 2-Hexyl-decanol (A C16 Analogue)

While a specific protocol for **2-hexyl-1-octanol** (C14) is not readily available, the following procedure for a C16 analogue (2-hexyl-1-decanol) from 1-octanol illustrates the practical application of the Guerbet reaction.[\[17\]](#) The principles are directly transferable.

Objective: Synthesize 2-hexyl-1-decanol from 1-octanol via a catalyzed Guerbet reaction.

Materials:

- 1-octanol (40 g)
- Granular potassium hydroxide (0.6 g, 1.5 wt%)
- Copper-nickel catalyst on a hydrotalcite support (0.4 g)[\[17\]](#)
- Nitrogen gas supply
- Standard laboratory glassware including a five-neck flask, magnetic stirrer, condenser, and a Dean-Stark apparatus.

Procedure:

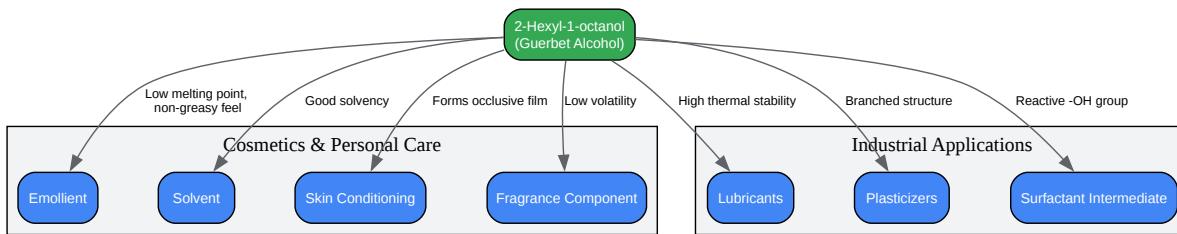
- Reactor Setup: Charge a 100 mL five-neck flask with 1-octanol, potassium hydroxide, and the copper-nickel catalyst.[\[17\]](#) Equip the flask with a magnetic stirrer, temperature probe, nitrogen inlet, condenser, and a Dean-Stark trap to collect the water formed during the reaction.[\[17\]](#)
- Inert Atmosphere: Purge the system with a steady flow of nitrogen gas (50-60 mL/min) to create an inert environment.
- Reaction Initiation: Heat the mixture to the boiling point of 1-octanol (approximately 195 °C) while stirring.[\[17\]](#)
- Reaction Monitoring: Maintain the temperature and monitor the reaction progress. Water will be collected in the Dean-Stark trap as the reaction proceeds, providing a visual indicator of

conversion. The reaction can be monitored over several hours.

- **Work-up and Purification:** Upon completion, the crude reaction mixture is cooled. Post-reaction purification typically involves several steps to remove unreacted starting material, catalysts, and byproducts. These steps may include:
 - **Filtration:** To remove the solid Cannizzaro soap and heterogeneous catalyst.[6]
 - **Vacuum Stripping:** To remove any unreacted 1-octanol.[6]
 - **Hydrogenation:** To reduce any remaining unsaturated intermediates.[6]
- **Analysis:** The final product composition and purity are analyzed using Gas Chromatography (GC).[17]

Applications and Mechanistic Insights

The unique properties of **2-hexyl-1-octanol** make it a functional ingredient in several high-performance applications.



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Caption: Key application areas for **2-Hexyl-1-octanol**.

- **Cosmetics and Personal Care:** **2-Hexyl-1-octanol** and similar Guerbet alcohols are prized as emollients in skincare and hair care formulations. The branched structure disrupts the crystalline packing that occurs with linear fatty alcohols, resulting in a product that is liquid at

room temperature and provides a smooth, silky, and non-greasy feel on the skin.[8] It functions as a skin-conditioning agent by forming a non-occlusive film that helps to reduce moisture loss. Its low volatility also makes it a suitable solvent and carrier for fragrance ingredients.

- Lubricants and Plasticizers: The excellent thermal stability and low pour point of Guerbet alcohols make them ideal base fluids or additives in the formulation of high-performance lubricants and metalworking fluids.[6] Their branched nature interferes with the alignment of polymer chains, making them effective plasticizers.[4][5]
- Chemical Intermediate: The primary alcohol group of **2-hexyl-1-octanol** is a reactive site for further chemical modification.[6] It is a key starting material for the synthesis of Guerbet esters, which are also widely used as emollients and lubricants.[4][5][8] Oxidation of the alcohol yields the corresponding Guerbet acid.[7]

Safety, Handling, and Toxicology

Proper handling of **2-hexyl-1-octanol** is essential in a research and development setting. The following information is synthesized from available Safety Data Sheets (SDS).

- General Handling: Handle in a well-ventilated area.[10] Wear suitable protective clothing, including chemical-impermeable gloves and eye/face protection.[10] Avoid contact with skin and eyes and prevent the formation of aerosols or mists.[10] Use non-sparking tools and take measures to prevent electrostatic discharge.[10][18]
- Storage: Store in a cool, dry, and well-ventilated place in tightly closed containers.[18] Keep away from all sources of ignition, including heat, sparks, and open flames.[18]
- First Aid Measures:
 - Inhalation: Move the individual to fresh air. If symptoms persist, seek medical attention.[10][18]
 - Skin Contact: Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water.[18] Skin contact may cause inflammation, itching, or redness.[1]

- Eye Contact: Rinse cautiously with plenty of water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[18]
- Ingestion: Rinse mouth. Do not induce vomiting. Seek medical advice if feeling unwell.[18]
- Fire-Fighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire. [10] Wear self-contained breathing apparatus (SCBA) if necessary.[10]
- Toxicological Profile: Detailed toxicological data for this specific compound is limited. It is generally considered to have low irritation potential.[6] However, as with any chemical, unnecessary exposure should be avoided. Some safety data sheets indicate it can be harmful in contact with skin.[18]

Conclusion

2-Hexyl-1-octanol is a prime example of how molecular architecture dictates function. As a Guerbet alcohol, its β -branched structure confers a set of highly desirable properties, including a low melting point, high stability, and excellent emollient characteristics. These attributes are a direct consequence of the Guerbet reaction, a robust and scalable synthesis route. For researchers and drug development professionals, **2-hexyl-1-octanol** offers a versatile platform—whether as a high-performance excipient in topical formulations, a stable solvent, or a foundational intermediate for the synthesis of novel esters and other derivatives. A thorough understanding of its physicochemical properties and safety protocols is paramount to leveraging its full potential in advanced applications.

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